

physical and chemical properties of 2-benzylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzylpyridine

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An In-depth Technical Guide to 2-Benzylpyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Benzylpyridine is a heterocyclic aromatic compound with the chemical formula $C_{12}H_{11}N$.^[1] It consists of a pyridine ring substituted with a benzyl group at the second position. This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals, agrochemicals, and specialty chemicals.^[1] Its unique structural features, combining both a pyridine and a benzene ring, impart a range of interesting physical and chemical properties, making it a versatile building block in organic synthesis. This guide provides a comprehensive overview of the core physical and chemical properties of **2-benzylpyridine**, detailed experimental protocols, and visualizations of relevant chemical processes.

Physical and Chemical Properties

2-Benzylpyridine is typically a colorless to pale yellow or brown liquid with a characteristic aromatic odor.^{[1][2][3]} It is stable under normal laboratory conditions and should be stored in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.^{[4][5]}

Quantitative Physical Properties

The key physical properties of **2-benzylpyridine** are summarized in the table below, providing a consolidated reference for laboratory applications.

Property	Value	References
Molecular Formula	C ₁₂ H ₁₁ N	[1] [6] [7]
Molecular Weight	169.22 g/mol	[1] [6]
Appearance	Colorless to light yellow or brown liquid	[1] [2] [3]
Melting Point	8-10 °C	[3] [6] [8] [9]
Boiling Point	276-277 °C	[1] [3] [6] [8]
Density	1.054 g/mL at 25 °C	[3] [8] [10]
Refractive Index	1.579 at 20 °C	[3] [8]
Flash Point	125 °C (closed cup)	[6] [9]
Vapor Pressure	0.00829 mmHg at 25 °C	[9]

Quantitative Chemical Properties

The chemical properties of **2-benzylpyridine** are essential for its application in synthesis and drug design.

Property	Value	References
pKa	5.13 at 25 °C	[3] [4] [11] [12]
LogP (Octanol/Water Partition Coefficient)	2.57 - 2.71	[3] [6] [11] [13]
Water Solubility	Insoluble to slightly soluble (~1 g/L at 20 °C)	[1] [2] [3] [6] [14]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, DMSO, and methanol	[2] [3] [14]

Experimental Protocols

Synthesis of 2-(2,4-Dinitrobenzyl)pyridine

This protocol details the nitration of **2-benzylpyridine** to synthesize 2-(2,4-dinitrobenzyl)pyridine, a photochromic compound.[\[15\]](#)

Materials:

- **2-Benzylpyridine**
- Fuming nitric acid
- Concentrated sulfuric acid
- Ice
- Sodium hydroxide solution (2 M)
- Diethyl ether
- Magnesium sulfate
- Ethanol
- Decolorizing charcoal (optional)

Procedure:

- In an ice bath, separately cool 3.2 mL of **2-benzylpyridine** and 4.0 mL of fuming nitric acid.
- In a 50 mL three-necked flask equipped with a reflux condenser, thermometer, dropping funnel, and magnetic stirrer, place 20 mL of sulfuric acid.
- Cool the sulfuric acid in an ice-salt bath to below 5 °C with stirring.
- Add the cold **2-benzylpyridine** dropwise, ensuring the temperature remains below 10 °C.

- Subsequently, add the cold fuming nitric acid dropwise, maintaining the temperature below 10 °C.
- Replace the ice bath with a water bath and heat the mixture to 80 °C for 20 minutes with continuous stirring.
- Carefully pour the reaction mixture onto approximately 200 g of crushed ice in a 1 L beaker.
- Rinse the reaction flask with about 40 mL of ice-water and add it to the beaker.
- Place the beaker in an ice bath and add a larger magnetic stir bar.
- While stirring gently, add 2 M sodium hydroxide solution dropwise until the mixture is strongly alkaline (pH ~11).
- To the resulting milky yellow mixture, add 300 mL of diethyl ether and stir for an additional 15 minutes to extract the product.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Dry the organic layer over magnesium sulfate and filter it into a 500 mL round-bottomed flask.
- Reduce the volume to 60 mL using a rotary evaporator without external heating.
- Cool the flask in ice and collect the precipitated product by vacuum filtration.
- Recrystallize the product from ethanol, using decolorizing charcoal if necessary.
- Record the yield, appearance, melting point, and spectroscopic data (IR, ¹H NMR, ¹³C NMR) of the purified 2-(2,4-dinitrobenzyl)pyridine.

Purification of 2-Benzylpyridine

A general procedure for the purification of commercially available **2-benzylpyridine** is as follows:

Materials:

- **2-Benzylpyridine** (technical grade)
- Sodium hydroxide (NaOH) pellets
- Calcium oxide (CaO)
- Distillation apparatus

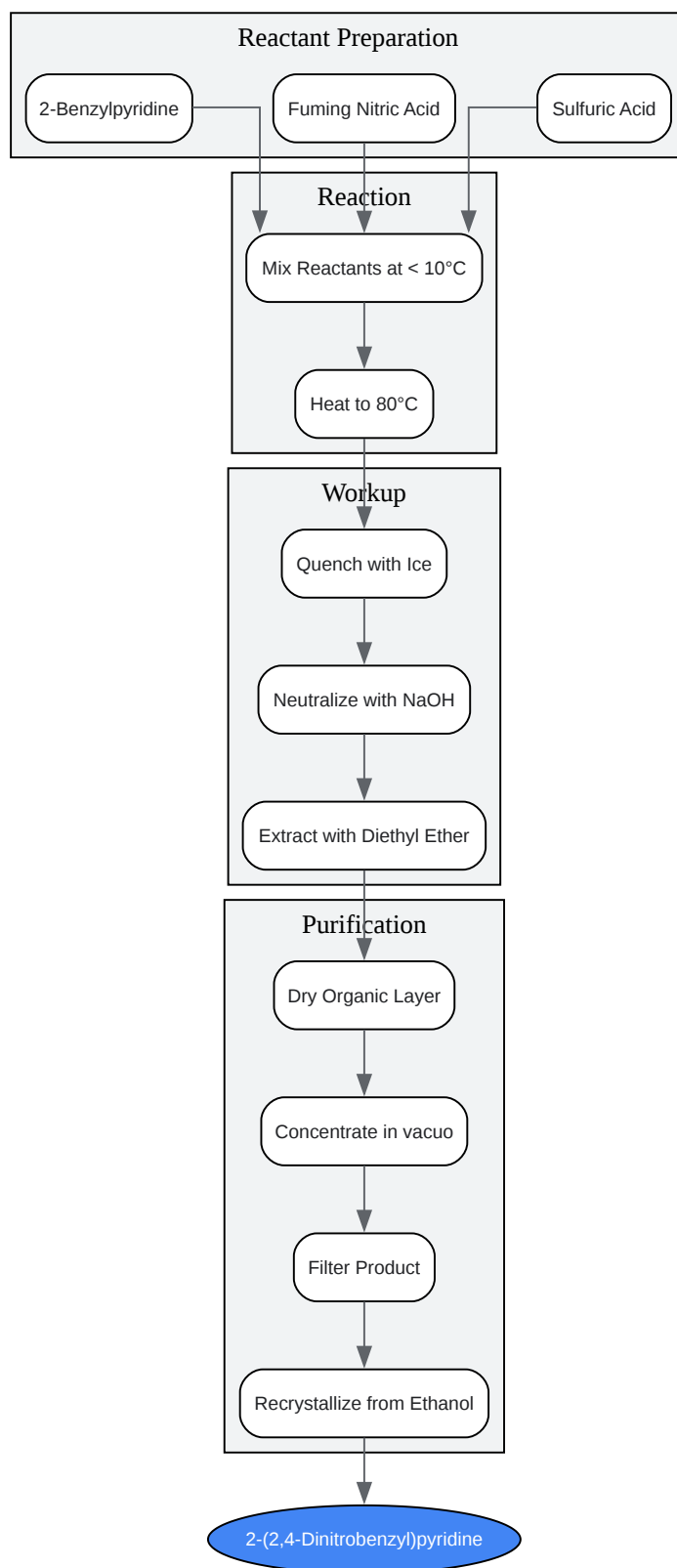
Procedure:

- Dry the **2-benzylpyridine** over sodium hydroxide pellets for several days.
- Decant the dried liquid into a distillation flask containing calcium oxide.
- Distill the mixture under reduced pressure.
- Collect the middle fraction, which is the purified **2-benzylpyridine**.^[4]

Visualizations

Synthesis of 2-(2,4-Dinitrobenzyl)pyridine

The following diagram illustrates the workflow for the synthesis of 2-(2,4-dinitrobenzyl)pyridine from **2-benzylpyridine**.

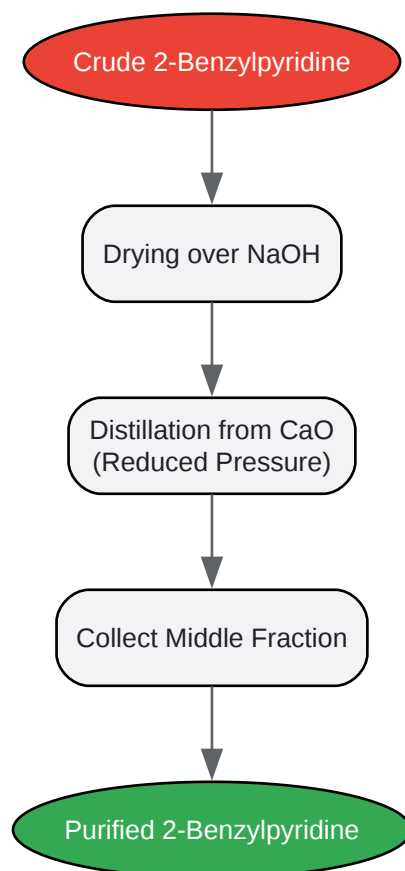


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Caption: Workflow for the synthesis of 2-(2,4-dinitrobenzyl)pyridine.

General Purification Workflow for 2-Benzylpyridine

This diagram outlines the general steps for the purification of **2-benzylpyridine**.



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Caption: General purification workflow for **2-benzylpyridine**.

Conclusion

2-Benzylpyridine is a valuable compound with a well-defined set of physical and chemical properties that make it suitable for a wide range of applications in organic synthesis and medicinal chemistry. This guide has provided a detailed summary of these properties, along with a practical experimental protocol for one of its key reactions and a general purification scheme. The provided visualizations offer a clear and concise representation of these processes, intended to aid researchers and professionals in their work with this versatile molecule. Further research into the biological activities of **2-benzylpyridine** derivatives may open up new avenues for its application in drug discovery and development.[14]

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- To cite this document: BenchChem. [physical and chemical properties of 2-benzylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664053#physical-and-chemical-properties-of-2-benzylpyridine]

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